

Proper Disposal of Avermectin B1a: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *avermectin B1a*

Cat. No.: *B195269*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Avermectin B1a**, a potent neurotoxin commonly used in research and pharmaceutical development. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. **Avermectin B1a** is classified as fatal if swallowed or inhaled and is very toxic to aquatic life with long-lasting effects.[1][2] Therefore, it must be managed as a hazardous waste from the point of generation to its final disposal.

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure all personnel are wearing appropriate Personal Protective Equipment (PPE), including but not limited to:

- Chemical-resistant gloves
- Safety glasses or goggles
- A lab coat or protective clothing
- Respiratory protection, especially if there is a risk of generating dust or aerosols[1]

All handling of **Avermectin B1a** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][3] An emergency eye-wash station and safety shower must be readily accessible.

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- **Avermectin B1a** waste is categorized as a toxic, hazardous chemical waste.[1][2]
- Segregate **Avermectin B1a** waste from all other waste streams at the point of generation.
- Do not mix **Avermectin B1a** waste with incompatible materials. For example, keep acids separate from bases and oxidizing agents away from reducing agents.[4]
- Keep solid and liquid waste in separate containers.[5]

2. Waste Collection and Container Management:

- Use only designated, compatible, and leak-proof containers for **Avermectin B1a** waste.[4][5]
The container material should not react with the chemical.
- Ensure containers are in good condition with secure, tightly fitting lids.[4]
- Containers should not be filled beyond 90% capacity to allow for expansion and prevent spills.[4]
- All waste containers must be clearly and accurately labeled as "Hazardous Waste" and include the chemical name "**Avermectin B1a**," the concentration, and the date of accumulation.[6][7]

3. On-site Storage (Satellite Accumulation Area):

- Store sealed waste containers in a designated Satellite Accumulation Area (SAA) within or near the laboratory where the waste is generated.[4][6][7]
- The SAA must be under the control of the laboratory personnel and located away from drains or water courses.[1]
- Inspect the SAA weekly for any signs of leakage or container deterioration.[4]

4. Arranging for Disposal:

- Do not dispose of **Avermectin B1a** down the drain or in the regular trash.[6][7][8] This is strictly prohibited due to its high aquatic toxicity.[1][2][8]
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup of the hazardous waste.[6][7] They are responsible for the proper management and disposal of hazardous materials.
- Provide the EHS department with accurate information about the waste, including its composition and volume.

5. Final Disposal Method:

- The recommended and required method for the final disposal of **Avermectin B1a** is incineration at a licensed hazardous waste treatment facility.[8][9][10] This process destroys the chemical, rendering it non-toxic.
- Disposal must be conducted in accordance with all applicable federal, state, and local regulations, such as those set by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[6][9][10][11]

Quantitative Data Summary

The following table summarizes key quantitative and classification data for **Avermectin B1a** relevant to its handling and disposal.

Parameter	Value / Classification	Source
GHS Hazard Classifications	Acute Toxicity, Oral (Category 1, 2), Acute Toxicity, Inhalation (Category 1), Specific Target Organ Toxicity, Repeated Exposure (Category 1), Hazardous to the aquatic environment, long-term hazard (Category 1)	[1][2][12]
UN Number	UN2811	[1][2]
UN Proper Shipping Name	TOXIC SOLID, ORGANIC, N.O.S. (Avermectin B1a)	[1][2]
Transport Hazard Class	6.1 (Toxic Substances)	[1]
Packing Group	I (High Danger)	[1]
Satellite Accumulation Limit (Acutely Toxic Waste)	≤ 1 quart of liquid or 1 kilogram of solid	[7]

Avermectin B1a Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **Avermectin B1a** from the point of generation to final disposal.



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Caption: Workflow for the safe disposal of **Avermectin B1a** waste.

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